

# "Methyl 2-(sulfamoylmethyl)benzoate" CAS number and identifiers

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## Compound of Interest

Compound Name: Methyl 2-(sulfamoylmethyl)benzoate

Cat. No.: B053720

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## In-Depth Technical Guide: Methyl 2-(sulfamoylmethyl)benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **Methyl 2-(sulfamoylmethyl)benzoate**, focusing on its identifiers, chemical properties, and available data. This information is crucial for researchers and professionals involved in chemical synthesis, drug discovery, and development.

## Core Compound Identifiers

**Methyl 2-(sulfamoylmethyl)benzoate** is a distinct chemical entity with a range of identifiers used across various chemical databases and regulatory bodies. The primary identifier for this compound is its CAS number, which is 112941-26-1.<sup>[1][2]</sup> This number is a unique numerical identifier assigned by the Chemical Abstracts Service (CAS) to every chemical substance described in the open scientific literature.

A comprehensive list of identifiers for **Methyl 2-(sulfamoylmethyl)benzoate** is provided in the table below, offering a quick reference for database searches and regulatory submissions.

Identifier Type	Value
CAS Number	112941-26-1
PubChem CID	13958774
IUPAC Name	methyl 2-(sulfamoylmethyl)benzoate
InChI	InChI=1S/C9H11NO4S/c1-14-9(11)8-5-3-2-4-7(8)6-15(10,12)13/h2-5H,6H2,1H3,(H2,10,12,13)
InChIKey	DBOUFTHAEAVMJC-UHFFFAOYSA-N
SMILES	<chem>COC(=O)C1=CC=CC=C1CS(=O)(=O)N</chem>
Molecular Formula	C9H11NO4S
Molecular Weight	229.26 g/mol
European Community (EC) Number	419-010-5, 680-239-0
DSSTox Substance ID	DTXSID20879518

Source: PubChem, European Chemicals Agency (ECHA)[1]

## Chemical and Physical Properties

Understanding the physicochemical properties of a compound is fundamental for its application in research and development. The following table summarizes the key computed and experimental properties of **Methyl 2-(sulfamoylmethyl)benzoate**.

Property	Value
Molecular Weight	229.26 g/mol
Molecular Formula	C9H11NO4S
XLogP3-AA	0.9
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	4
Rotatable Bond Count	4
Exact Mass	229.04087901 Da
Monoisotopic Mass	229.04087901 Da
Topological Polar Surface Area	94.8 Å <sup>2</sup>
Heavy Atom Count	15
Formal Charge	0
Complexity	319
Isotope Atom Count	0
Defined Atom Stereocenter Count	0
Undefined Atom Stereocenter Count	0
Defined Bond Stereocenter Count	0
Undefined Bond Stereocenter Count	0
Covalently-Bonded Unit Count	1
Compound Is Canonicalized	Yes

Source: PubChem[1]

## Synonyms and Alternative Names

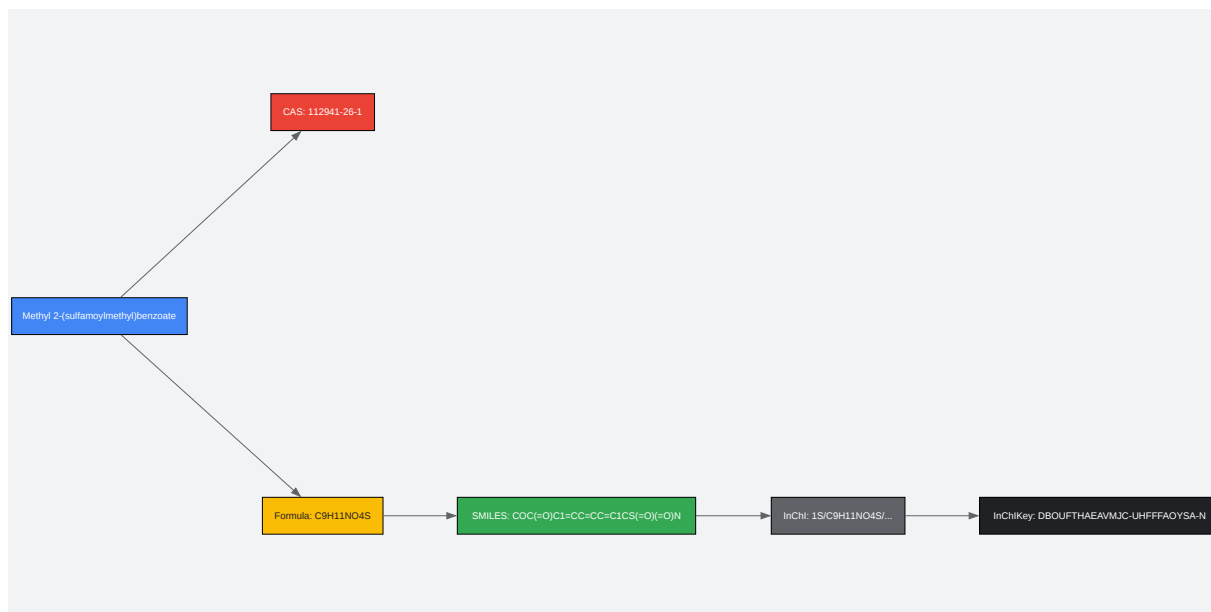
In scientific literature and commercial listings, **Methyl 2-(sulfamoylmethyl)benzoate** may be referred to by several alternative names. Awareness of these synonyms is essential for comprehensive literature searches.

Synonym
o-Carbomethoxybenzyl sulfonamide
Methyl 2-(Aminosulfonylmethyl)benzoate
Benzoic acid, 2-((aminosulfonyl)methyl)-, methyl ester
Benzoic acid, 2-[(aminosulfonyl)methyl]-, methyl ester
2-(Methyl formate)benzyl sulfonamide
Methyl 2-((aminosulfonyl)methyl)benzoate
2-Carbomethoxybenzylsulfonamide
methyl-a-aminosulfonyl-o-toluate
2-methoxycarbonylbenzylsulfonamide
2-(Carbomethoxybenzyl sulfonamide
(2-methoxycarbonylbenzyl)sulfonamide
Methyl 2-[(sulfamoyl)methyl]benzoate
2-(sulfamoylmethyl)benzoic acid methyl ester
2-(Aminosulfonylmethyl)benzoic Acid Methyl Ester

Source: PubChem, CymitQuimica[1][2]

## Logical Relationship of Identifiers

The various identifiers for a chemical compound are interconnected, providing different layers of information from a simple numerical tag to a complete structural description. The following diagram illustrates the logical flow from the common name to the detailed structural identifiers.



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Caption: Logical flow from the common chemical name to its structural identifiers.

## Experimental Protocols

Currently, detailed, publicly available experimental protocols for the synthesis or use of **Methyl 2-(sulfamoylmethyl)benzoate** in specific assays or biological systems are limited. While some patents describe its synthesis, they do not provide the level of detail required for replication in a research setting. Researchers interested in the synthesis of this compound may refer to patents in the field of organic compound synthesis for general guidance.[3][4][5]

## Signaling Pathways and Biological Activity

As of the date of this guide, there is no significant information available in the public domain regarding the specific biological activity of **Methyl 2-(sulfamoylmethyl)benzoate** or its

involvement in any signaling pathways. Further research is required to elucidate its potential pharmacological or biological roles.

This guide serves as a foundational resource for professionals working with **Methyl 2-(sulfamoylmethyl)benzoate**. For the most current information, it is recommended to consult the primary chemical databases and scientific literature.

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## References

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- 3. Synthesis method of 2-methoxyl-5-amino sulfanoylmethyl benzoate - Eureka | Patsnap [eureka.patsnap.com]
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